

Thermochemical Properties of 2,4-Dibromo-5-methoxyphenol: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dibromo-5-methoxyphenol

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: This document serves as a technical guide on the thermochemical properties of **2,4-Dibromo-5-methoxyphenol**. It is important to note that a comprehensive search of publicly available scientific literature and databases did not yield specific experimental or computational thermochemical data (e.g., enthalpy of formation, entropy, heat capacity) for this particular compound. The information presented herein is based on data for structurally related isomers and general principles of thermochemical analysis for phenolic compounds.

Introduction

2,4-Dibromo-5-methoxyphenol is a halogenated aromatic compound with potential applications in organic synthesis and medicinal chemistry. A thorough understanding of its thermochemical properties is crucial for process development, safety assessment, and the prediction of its chemical behavior. This guide provides an overview of the available information and outlines general methodologies for the determination of these essential parameters.

Physicochemical and Thermochemical Data

Due to the absence of specific data for **2,4-Dibromo-5-methoxyphenol**, the following table summarizes the available physical properties for the closely related isomer, 2-Bromo-5-methoxyphenol. These values may serve as an initial estimate but should be used with caution as positional isomerism can significantly influence these properties.

Property	Value (for 2-Bromo-5-methoxyphenol)	Reference
Molecular Formula	C ₇ H ₇ BrO ₂	[1][2]
Molecular Weight	203.03 g/mol	[1][2]
Melting Point	152 °C	[1]
Boiling Point	253.3 °C at 760 mmHg	[1]
Density	1.585 g/cm ³	[1]
LogP	2.16330	[1]

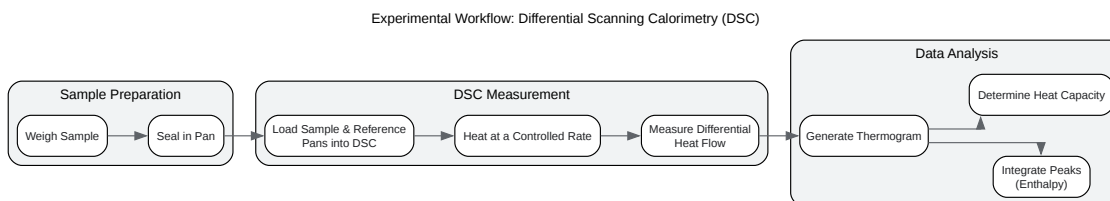
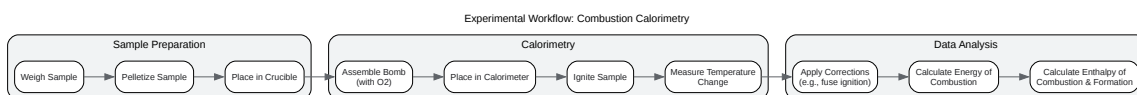
Note: The thermochemical properties for many organic compounds, including halogenated phenols, can be determined experimentally or computationally. For instance, the standard molar enthalpies of formation for several methoxyphenol and dimethoxyphenol isomers have been determined using static bomb combustion calorimetry and Calvet microcalorimetry[3].

Experimental Protocols for Thermochemical Analysis

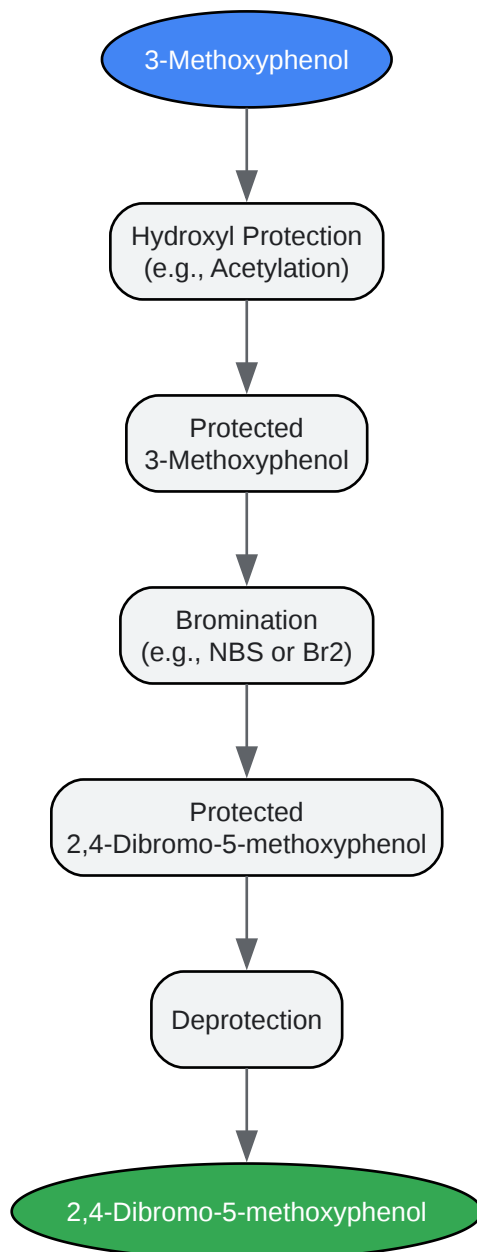
While specific experimental protocols for **2,4-Dibromo-5-methoxyphenol** are not available, the following are standard methodologies used for determining the thermochemical properties of solid organic compounds.

Combustion Calorimetry

This technique is used to determine the enthalpy of combustion, from which the standard enthalpy of formation can be derived.



Plausible Synthesis of 2,4-Dibromo-5-methoxyphenol



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- To cite this document: BenchChem. [Thermochemical Properties of 2,4-Dibromo-5-methoxyphenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15290232#thermochemical-properties-of-2-4-dibromo-5-methoxyphenol]

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